

Solubility of 1,6-Hexanediol in water and organic solvents.

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Compound of Interest

Compound Name: 1,6-Hexanediol

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A Comprehensive Guide to the Solubility of 1,6-Hexanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of **1,6-hexanediol**, a versatile diol used in various scientific and industrial applications. Understanding its solubility in both aqueous and organic media is critical for its effective use in polymer synthesis, as a chemical probe in studying liquid-liquid phase separation, and in formulation development.

Overview of 1,6-Hexanediol

1,6-Hexanediol, with the chemical formula $\text{HO}(\text{CH}_2)_6\text{OH}$, is a colorless, water-soluble solid at room temperature.[1] Its structure, featuring a six-carbon aliphatic chain capped by two hydroxyl (-OH) groups, imparts a dual nature to the molecule. The polar hydroxyl groups are capable of forming hydrogen bonds, which governs its interaction with polar solvents, while the nonpolar hydrocarbon backbone influences its solubility in organic solvents.[2] This bifunctionality makes it a valuable building block in the production of polyurethanes, polyesters, and other polymers.[2]

Quantitative Solubility Data

The solubility of **1,6-hexanediol** has been determined in various solvents. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility in Aqueous and Select Solvents

Solvent	Temperature (°C)	Solubility
Water	20	5000 g/L[3]
Water	20	900 g/L (forms a solution with pH 7.6)[4]
Water	25	22,650 mg/L (estimated)[5]
Water	Not Specified	Soluble to 100 mM[6][7]
DMSO	Not Specified	Soluble to 100 mM[6][7]

Note: Discrepancies in reported water solubility values may arise from different experimental conditions and methods.

Table 2: Qualitative Solubility in Organic Solvents

Solvent	Solubility Description
Ethanol	Soluble[1][2][8]
Acetone	Soluble[1][2]
Diethyl Ether	Slightly Soluble / Sparingly Soluble in hot ether[1][8]
Benzene	Insoluble[1]
Most Organic Solvents	Soluble[9]

Experimental Protocol for Solubility Determination

To ensure accurate and reproducible solubility data, standardized experimental protocols are essential. The "Flask Method," as described in OECD Test Guideline 105, is a widely accepted procedure for determining the water solubility of substances.[10][11][12][13][14] This method is suitable for substances with solubilities above 10^{-2} g/L.[11][13]

Principle of the Flask Method

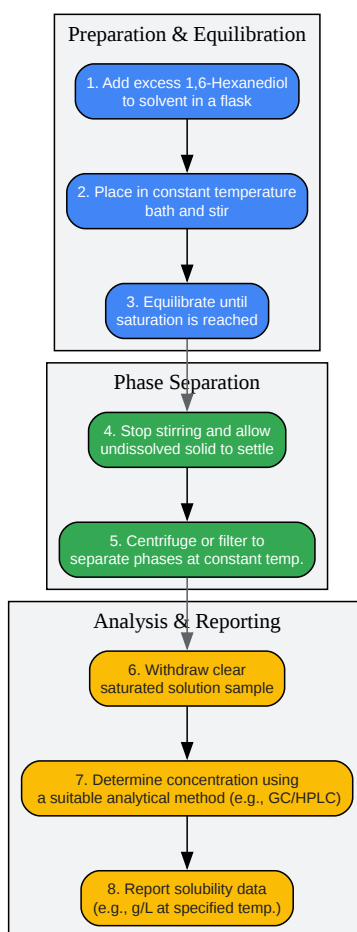
The core principle involves saturating a solvent with a solute at a specific temperature. An excess of the solid substance is equilibrated with the solvent in a vessel with stirring for a sufficient duration to reach equilibrium. Subsequently, the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Detailed Methodology

- **Preparation:** A sufficient amount of **1,6-hexanediol** is added to a known volume of the solvent (e.g., distilled water) in a flask. The amount should be in excess of its expected solubility to ensure a saturated solution is formed.
- **Equilibration:** The flask is sealed and placed in a constant-temperature bath, typically maintained at 20 ± 0.5 °C, and stirred.[\[11\]](#) The equilibration time is critical and must be long enough to ensure saturation is reached. A preliminary test can help determine the necessary time.[\[11\]](#)
- **Phase Separation:** Once equilibrium is achieved, stirring is stopped, and the mixture is allowed to stand for a defined period to allow the excess solid to settle. Phase separation can be facilitated by centrifugation or filtration.[\[15\]](#) It is crucial to maintain the constant temperature during this step to prevent any change in solubility.
- **Sampling:** A sample of the clear, supernatant liquid is carefully withdrawn.
- **Analysis:** The concentration of **1,6-hexanediol** in the sampled solution is determined using a validated analytical technique. Methods like Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) are commonly employed for such quantitative analysis.
- **Calculation:** The solubility is then expressed as mass concentration (e.g., g/L or mg/mL).

Visualization of Experimental Workflow

The logical flow of the solubility determination process can be visualized to provide a clear overview of the experimental steps.



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Caption: Workflow for determining the solubility of a solid in a liquid via the flask method.

Factors Influencing Solubility

Several factors can influence the solubility of **1,6-hexanediol**:

- **Temperature:** Generally, the solubility of solids in liquids increases with temperature. For **1,6-hexanediol**, which has a melting point between 37-45°C, temperature is a significant factor. [5]
- **Solvent Polarity:** The principle of "like dissolves like" is applicable. The two polar hydroxyl groups of **1,6-hexanediol** allow for strong hydrogen bonding with polar solvents like water and alcohols, leading to high solubility.[2] Its solubility decreases in less polar solvents like diethyl ether and it is insoluble in nonpolar solvents like benzene.[1]

- **Purity of the Substance:** The presence of impurities can significantly alter the measured solubility of a substance.[10][14] Therefore, using a high-purity grade of **1,6-hexanediol** is crucial for obtaining accurate data.

Applications in Research and Development

The specific solubility profile of **1,6-hexanediol** is integral to its applications:

- **Polymer Synthesis:** Its high solubility in common organic solvents facilitates its use as a monomer in solution polymerization processes for producing polyesters and polyurethanes.
- **Drug Development:** In pharmaceutical formulations, understanding the solubility of excipients and active ingredients is paramount. While not a typical drug, its properties can inform the behavior of similar diol structures.
- **Cell Biology:** **1,6-Hexanediol** is widely used as a tool to probe liquid-liquid phase separation (LLPS) in cells.[6][7] It is thought to disrupt weak hydrophobic interactions, leading to the dissolution of liquid-like condensates but not solid-like aggregates.[1][7] Its high water solubility is essential for its application in aqueous biological buffers. However, researchers should be aware that it can also directly impair the activity of enzymes like kinases and phosphatases.[16]

Conclusion

1,6-Hexanediol exhibits high solubility in water and polar organic solvents, a characteristic governed by its dual-functional chemical structure. This guide has provided quantitative solubility data, a detailed experimental protocol for its determination based on established guidelines, and an overview of the factors influencing its solubility. For professionals in research and drug development, a thorough understanding of these properties is essential for leveraging this versatile compound in various applications, from materials science to cell biology.

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